

A Technical Guide to Cinnamyl Alcohol-d5 for Research Applications

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Compound of Interest

Compound Name: Cinnamyl Alcohol-d5

Cat. No.: B12386666

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sourcing, key specifications, and applications of **Cinnamyl Alcohol-d5**. This deuterated analog of cinnamyl alcohol is a valuable tool in various research fields, particularly in drug development and metabolic studies, primarily utilized for its properties as an internal standard in mass spectrometry-based analyses.

Commercial Availability

Cinnamyl Alcohol-d5 is available from a select number of specialized chemical suppliers catering to the research and development community. One prominent supplier is MedChemExpress, which offers the compound for research purposes.^[1] While a broad range of chemical suppliers provide the non-deuterated form of cinnamyl alcohol, sourcing of the deuterated analog is more specialized.

Physicochemical and Purity Data

Quantitative data for **Cinnamyl Alcohol-d5** is crucial for its effective application in research. While specific certificates of analysis providing precise isotopic enrichment and purity for every batch should be obtained directly from the supplier, the following tables summarize typical specifications based on available data for the deuterated compound and its non-deuterated counterpart.

Table 1: General Physicochemical Properties

Property	Value	Reference
Chemical Formula	C ₉ H ₅ D ₅ O	[2]
Molecular Weight	139.21 g/mol	[2]
CAS Number	1044940-87-5	[1]
Appearance	White to off-white solid	[3]
Melting Point	30-33 °C (for non-deuterated)	[3]
Boiling Point	250 °C (for non-deuterated)	[3]
Solubility	Soluble in ethanol, methanol, and other organic solvents.	

Table 2: Supplier-Specific Purity Information (Non-Deuterated Cinnamyl Alcohol)

Supplier	Purity Specification
AdooQ Bioscience	>99% (HPLC)
RayBiotech	98%
Sigma-Aldrich	98%

Note: The purity of **Cinnamyl Alcohol-d5** is expected to be comparable to its non-deuterated form, but researchers must refer to the supplier's certificate of analysis for lot-specific data, including isotopic enrichment.

Applications in Research

The primary application of **Cinnamyl Alcohol-d5** is as an internal standard for the quantitative analysis of cinnamyl alcohol and related compounds in complex biological matrices using mass spectrometry (MS). The use of deuterated standards is a well-established method to improve the accuracy and precision of quantitative MS assays.[4][5]

Signaling Pathways and Biological Context

While specific research on the biological activity of **Cinnamyl Alcohol-d5** is limited, the non-deuterated compound is known to be an active component from chestnut flower with anti-obesity, antioxidant, and anti-inflammatory properties.[1] It has been shown to inhibit the expression of PPAR γ , a key regulator of adipogenesis.[1] Understanding these pathways is crucial when using the deuterated standard to study the metabolism and pharmacokinetics of cinnamyl alcohol.



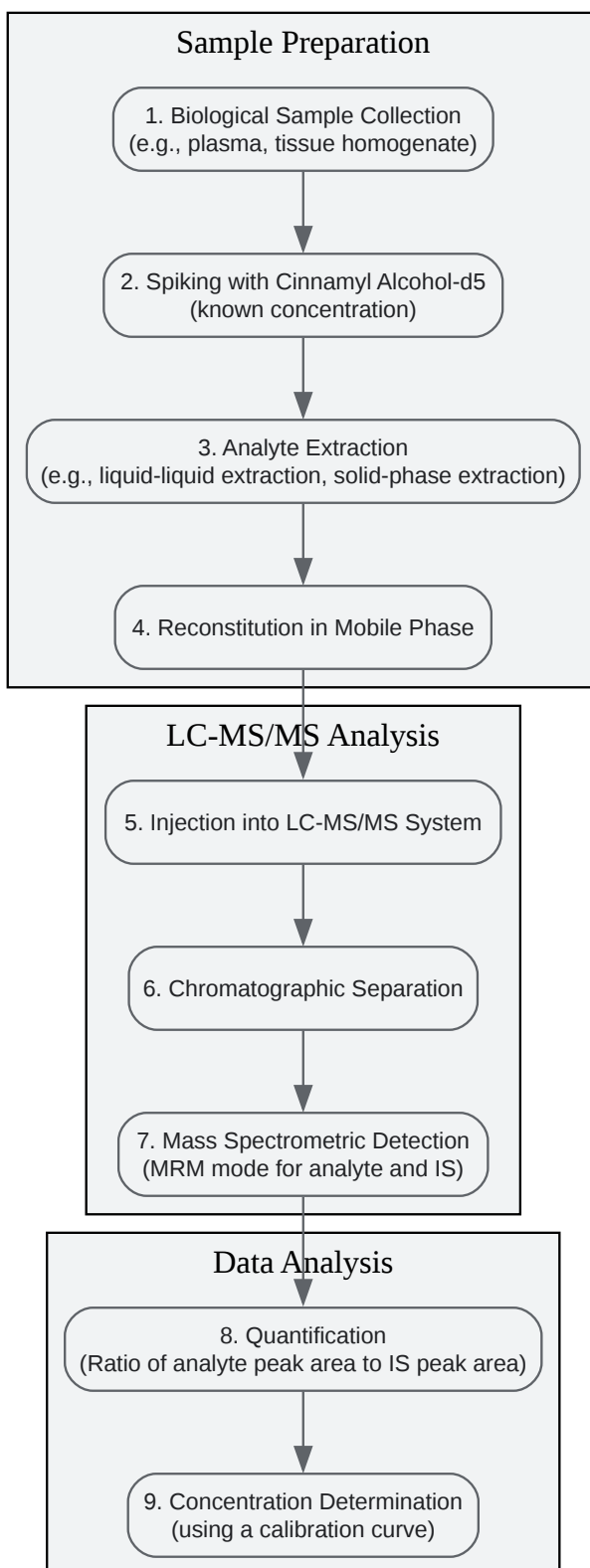
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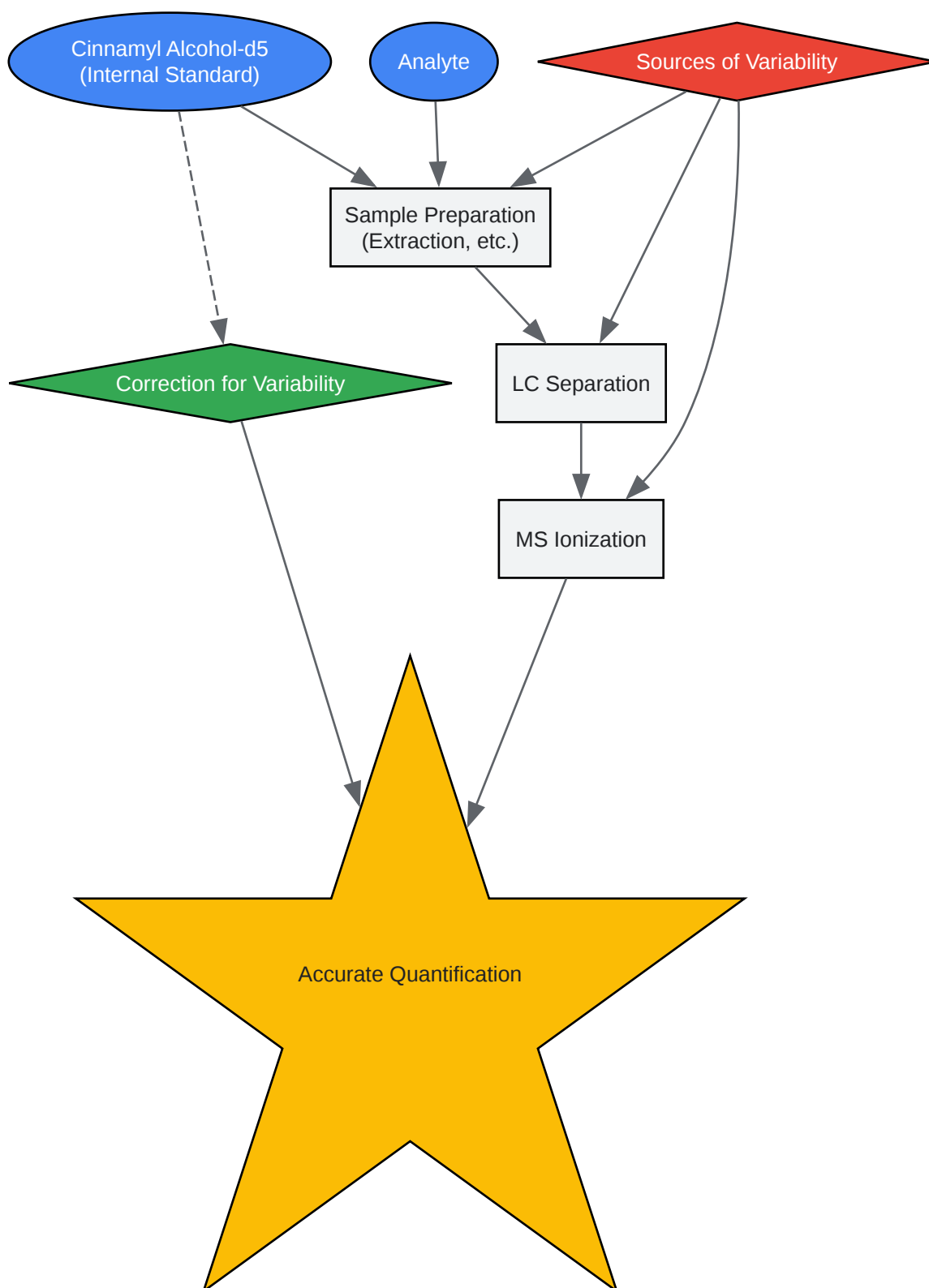
Figure 1: Simplified signaling pathway of Cinnamyl Alcohol's effect on adipogenesis.

Experimental Protocols

While a specific, universally applicable experimental protocol for **Cinnamyl Alcohol-d5** does not exist, the following provides a generalized workflow for its use as an internal standard in a typical LC-MS/MS analysis. Researchers should optimize these steps for their specific analytical method and instrumentation.

General Workflow for Quantitative Analysis using Cinnamyl Alcohol-d5





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